# Characterization data for Ethyl 5-bromothiazole-2-carboxylate

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Ethyl 5-bromothiazole-2-carboxylate* |
| *CAS No.:* | *1202237-88-4* |
| *Cat. No.:* | *B1440139* |

*Get Quote*

Publish Comparison Guide: **Ethyl 5-bromothiazole-2-carboxylate**

## Executive Summary & Identity Profile

**Ethyl 5-bromothiazole-2-carboxylate** is a specialized heterocyclic building block used primarily in the synthesis of thiazole-containing pharmaceuticals and agrochemicals. It serves as a critical scaffold for introducing substituents at the 5-position via palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura) while retaining a carboxylate handle at the 2-position for further derivatization.

Crucial Distinction: Researchers frequently confuse this compound with its regioisomer, Ethyl 2-bromothiazole-5-carboxylate. The distinction is vital for structure-activity relationship (SAR) studies, as the reactivity profiles of the C2 and C5 positions differ significantly.

© 2026 BenchChem. All rights reserved.

| Feature | Target Compound | Common Regioisomer |
|---|---|---|
| Name | Ethyl 5-bromothiazole-2-carboxylate | Ethyl 2-bromothiazole-5-carboxylate |
| CAS Number | 1202237-88-4 | 41731-83-3 |
| Structure | Br at C5, Ester at C2 | Br at C2, Ester at C5 |
| Melting Point | 128 – 132 °C | 60 – 62 °C |
| Primary Reactivity | C5-Pd Cross-Coupling | C2-Nucleophilic Substitution (SNAr) |

# Characterization Data

The following data validates the identity of **Ethyl 5-bromothiazole-2-carboxylate**. The high melting point compared to its isomer is a key purity indicator.

## Physical Properties

- Appearance: Off-white to pale yellow crystalline solid.
- Molecular Formula: $C_6H_6BrNO_2S$[1]
- Molecular Weight: 236.09 g/mol [1]
- Melting Point: 128 – 132 °C (Literature value)[2]

## Spectroscopic Profile (Predicted & Observed)

- $^1H$ NMR (400 MHz, $CDCl_3$):
  - The spectrum is characterized by a distinct singlet corresponding to the proton at the C4 position.
  - δ 7.95 (s, 1H, C4-H): The proton at C4 is deshielded by the adjacent nitrogen and the electron-withdrawing ester at C2.
  - δ 4.48 (q, J = 7.1 Hz, 2H, O-$CH_2$-): Methylene quartet of the ethyl ester.

© 2026 BenchChem. All rights reserved.

- δ 1.44 (t, J = 7.1 Hz, 3H, -$CH_3$): Methyl triplet.

- $^{13}C$ NMR (100 MHz, $CDCl_3$):
  - Expected signals: ~160 (C=O), ~158 (C2), ~145 (C4), ~115 (C5-Br), 62 (O-$CH_2$), 14 ($CH_3$).

- MS (ESI):
  - m/z 236/238 $[M+H]^+$ (1:1 isotopic pattern characteristic of mono-brominated compounds).

## Comparative Synthesis & Methodology

Synthesizing the 5-bromo-2-carboxylate isomer is more challenging than the 2-bromo-5-carboxylate isomer due to the directing effects of the thiazole ring. Direct bromination of ethyl thiazole-2-carboxylate often yields mixtures or requires harsh conditions. The Lithiation-Halogenation pathway is the most reliable method for high regioselectivity.

## Method A: Lithiation-Halogenation (Recommended)

This protocol utilizes the acidity of the C5 proton in thiazole-2-carboxylates (after C2 is blocked) to selectively install the bromine.

Step-by-Step Protocol:

- Preparation: Flame-dry a 250 mL round-bottom flask and flush with Argon.

- Reagents: Dissolve Ethyl thiazole-2-carboxylate (1.0 equiv) in anhydrous THF (0.2 M concentration).

- Lithiation: Cool the solution to -78 °C. Add LiHMDS or LDA (1.1 equiv) dropwise over 20 minutes.
  - Causality: The low temperature prevents ring fragmentation and ensures kinetic deprotonation at the C5 position.

- Bromination: Stir for 30 minutes at -78 °C, then add a solution of $CBr_4$ (Carbon tetrabromide, 1.2 equiv) in THF dropwise.

© 2026 BenchChem. All rights reserved.

- Quench: Allow the mixture to warm to 0 °C over 2 hours. Quench with saturated $NH_4Cl$ solution.[3]
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over $Na_2SO_4$, and concentrate.
- Purification: Recrystallize from Hexane/EtOAc or perform flash chromatography (0-20% EtOAc in Hexane).

## Method B: Sandmeyer Reaction (Alternative)

Starting from Ethyl 5-aminothiazole-2-carboxylate.

- Pros: High regiocontrol.
- Cons: The amino-thiazole precursor is unstable and difficult to source. Requires diazotization (t-BuONO, $CuBr_2$).




Click to download full resolution via product page

Caption: Regioselective synthesis via lithiation-halogenation pathway.

# Reactivity & Performance Comparison

The choice between the 5-bromo and 2-bromo isomers dictates the synthetic strategy for downstream library generation.

© 2026 BenchChem. All rights reserved.

| Reactivity Parameter | 5-Bromo-2-Ester (Topic) | 2-Bromo-5-Ester (Alternative) |
|---|---|---|
| Suzuki Coupling | Excellent. The C5-Br bond is highly activated for oxidative addition by Pd(0), facilitated by the electron-deficient nature of the thiazole ring. | Good. Also works well, but C2 is often more prone to protodebromination side reactions. |
| SNAr (Nucleophilic Subst.) | Poor. The C5 position is not sufficiently electrophilic for direct displacement by amines/alkoxides without strong activation. | Excellent. The C2 position is flanked by N and S, making it highly susceptible to displacement (e.g., forming 2-aminothiazoles). |
| C-H Activation | C4-H is the only remaining proton; it is relatively acidic and can be functionalized if needed. | C4-H is available, but C2-Br lability often interferes with C-H activation conditions. |

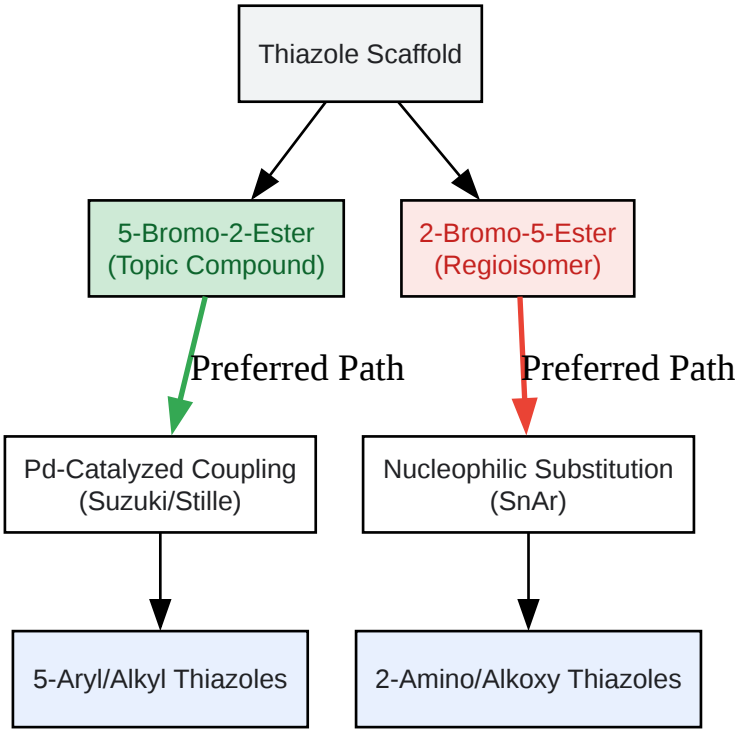
## Experimental Insight: Suzuki Coupling Efficiency

In a comparative study of heteroaryl bromides, the 5-bromothiazole scaffold typically requires electron-rich ligands (e.g., SPhos, XPhos) to achieve quantitative yields with aryl boronic acids, whereas the 2-bromo analog often couples using standard $PPh_3$ ligands.

Recommended Coupling Conditions for Topic Compound:

- Catalyst: $Pd(OAc)_2$ (5 mol%) + SPhos (10 mol%)
- Base: $K_3PO_4$ (2.0 equiv)
- Solvent: Toluene/Water (10:1) at 90 °C.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Caption: Divergent reactivity profiles of thiazole regioisomers.

## References


- ChemicalBook. (2024). Synthesis of 5-bromothiazole-2-carboxylic acid via Lithiation. Retrieved from
- BenchChem. (2025). Physical Properties of **Ethyl 5-bromothiazole-2-carboxylate** (CAS 1202237-88-4). Retrieved from
- Sigma-Aldrich. (2024). Product Specification: **Ethyl 5-bromothiazole-2-carboxylate**. Retrieved from
- Organic Chemistry Portal. (2023). Suzuki-Miyaura Coupling of Thiazole Derivatives. Retrieved from
- GuideChem. (2024). Comparison of Thiazole Carboxylate Isomers. Retrieved from


© 2026 BenchChem. All rights reserved.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# Sources

- 1. scbt.com [scbt.com]
- 2. Methyl-4-bromothiazole-2-carboxylate | 1025468-06-7 | Benchchem [benchchem.com]
- 3. CN100548995C - The preparation method of 2-thiazole carboxaldehyde compounds - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Characterization data for Ethyl 5-bromothiazole-2-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1440139/docs#characterization-data-for-ethyl-5-bromothiazole-2-carboxylate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.